

In-Depth Technical Guide to Linagliptin Acetamide-d3 for Research Professionals

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Compound of Interest

Compound Name: *Linagliptin Acetamide-d3*

Cat. No.: *B15559584*

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An Essential Tool for Pharmacokinetic and Bioanalytical Studies of Linagliptin

This technical guide provides a comprehensive overview of **Linagliptin Acetamide-d3**, a deuterated analog of a Linagliptin impurity. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its suppliers, availability, and key technical data. It also includes representative experimental protocols and a review of the relevant biological pathways to support its application in research settings.

Introduction to Linagliptin and its Deuterated Analogs

Linagliptin is a potent and selective inhibitor of dipeptidyl peptidase-4 (DPP-4), an enzyme that plays a crucial role in glucose metabolism. By preventing the degradation of incretin hormones like glucagon-like peptide-1 (GLP-1) and glucose-dependent insulintropic polypeptide (GIP), Linagliptin enhances glucose-dependent insulin secretion and suppresses glucagon release, making it an effective treatment for type 2 diabetes mellitus.

Linagliptin Acetamide is a known impurity of Linagliptin. The deuterated version, **Linagliptin Acetamide-d3**, serves as an invaluable tool in bioanalytical and pharmacokinetic studies. The incorporation of three deuterium atoms on the acetyl group provides a distinct mass shift, allowing for its use as an internal standard in mass spectrometry-based assays for the accurate quantification of Linagliptin and its metabolites in biological matrices.

Supplier and Availability of Linagliptin Acetamide-d3

Linagliptin Acetamide-d3 is available from several specialized chemical suppliers that provide reference standards and isotopically labeled compounds for research purposes. The availability and product details are summarized in the table below. Pricing is typically available upon logging into the supplier's website or by direct inquiry.

Supplier	Product Name	Product Code	Available Quantities	Purity/Labeling Information
LGC Standards	Linagliptin Acetamide-d3	TRC-L465922	1 mg, 2.5 mg, 5 mg	High-quality reference standard. A certificate of analysis is provided with the product. [1]
Clearsynth	Linagliptin Acetamide-d3	CS-O-45658	1 mg, 5 mg, 10 mg, 25 mg, 50 mg, 100 mg	Accompanied by a Certificate of Analysis. [2]
MedchemExpress	Linagliptin Acetamide-d3	HY-112089S	Inquire for details	Deuterium labeled Linagliptin Acetamide. [3]
Toronto Research Chemicals (TRC)	Linagliptin Acetamide-d3	L465922	Inquire for details	Stable isotope labeled.
SynZeal	Linagliptin Related Compounds	Varies	Inquire for details	Supplies a range of Linagliptin impurities and stable isotope products.

Technical Data and Specifications

While a specific Certificate of Analysis for **Linagliptin Acetamide-d3** is proprietary to the suppliers, a representative CoA for a similar isotopically labeled Linagliptin analog, Linagliptin-13C,d3, provides insight into the expected quality control parameters.[4]

Test	Specification	Representative Result	Methodology
Appearance	White to off-white solid	Conforms	Visual Inspection
Solubility	Soluble in DMSO or Methanol	Conforms	Visual Inspection
Identity (¹ H NMR)	Conforms to structure	Conforms	¹ H Nuclear Magnetic Resonance
Identity (Mass Spectrum)	Conforms to structure and isotopic labeling	Conforms	High-Resolution Mass Spectrometry (HRMS)
Chemical Purity (HPLC)	≥ 98.0%	99.5%	HPLC-UV
Isotopic Purity	≥ 99 atom % D	Conforms	Mass Spectrometry
Isotopic Enrichment	≥ 98%	99.2%	Mass Spectrometry
Related Substances (HPLC)	Any individual impurity ≤ 0.2%, Total impurities ≤ 0.5%	0.05%, 0.15%	HPLC-UV
Residual Solvents	Meets USP <467> requirements	Conforms	GC-HS

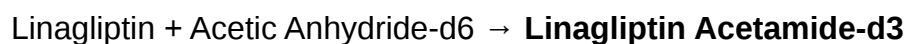
Experimental Protocols

The following are representative experimental protocols for the synthesis and analysis of **Linagliptin Acetamide-d3**. These are based on established methods for Linagliptin and its analogs and may require optimization for specific laboratory conditions.

Representative Synthesis of Linagliptin Acetamide-d3

The synthesis of **Linagliptin Acetamide-d3** can be achieved by the N-acetylation of Linagliptin using a deuterated acetylating agent. The final step of a known Linagliptin synthesis is adapted for this purpose.

Reaction Scheme:



Materials:

- Linagliptin
- Acetic Anhydride-d6
- A non-nucleophilic base (e.g., triethylamine or N,N-diisopropylethylamine)
- Anhydrous aprotic solvent (e.g., dichloromethane or tetrahydrofuran)

Procedure:

- Dissolve Linagliptin in the anhydrous aprotic solvent under an inert atmosphere (e.g., nitrogen or argon).
- Add the non-nucleophilic base to the solution.
- Slowly add a stoichiometric equivalent of Acetic Anhydride-d6 to the reaction mixture at room temperature.
- Stir the reaction mixture at room temperature and monitor the progress of the reaction by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Upon completion, quench the reaction by adding water.
- Extract the product into an organic solvent (e.g., ethyl acetate).
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.

- Purify the crude product by column chromatography on silica gel to yield **Linagliptin Acetamide-d3**.

Quality Control Analysis by HPLC

This representative HPLC method is adapted from established methods for the analysis of Linagliptin and its impurities.^{[5][6]}

Instrumentation:

- HPLC system with a UV detector
- C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm)

Chromatographic Conditions:

- Mobile Phase: A gradient of acetonitrile and a phosphate buffer (e.g., 0.02M KH₂PO₄, pH adjusted to 3.0 with phosphoric acid).
- Flow Rate: 1.0 mL/min
- Detection Wavelength: 225 nm
- Injection Volume: 10 µL
- Column Temperature: 30°C

Procedure:

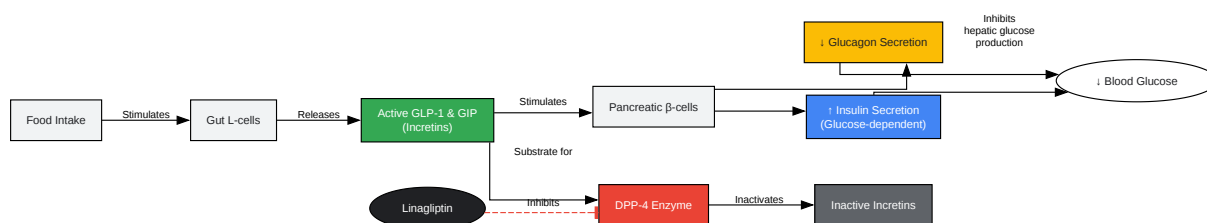
- Prepare a standard solution of **Linagliptin Acetamide-d3** of known concentration in the mobile phase.
- Accurately weigh and dissolve the sample in the mobile phase to a known concentration.
- Inject the standard and sample solutions into the HPLC system.
- The purity of the sample is determined by comparing the peak area of the analyte to the total peak area of all components in the chromatogram.

Signaling Pathways and Mechanism of Action

Linagliptin functions by inhibiting the DPP-4 enzyme. This action is central to the incretin pathway, which is critical for glucose homeostasis.

The DPP-4 and Incretin Signaling Pathway

DPP-4 is a transmembrane glycoprotein that cleaves and inactivates incretin hormones, primarily GLP-1 and GIP. These hormones are released from the gut in response to food intake and potentiate glucose-dependent insulin secretion from pancreatic β -cells. By inhibiting DPP-4, Linagliptin increases the circulating levels of active GLP-1 and GIP, leading to enhanced insulin release and reduced glucagon secretion, thereby lowering blood glucose levels.

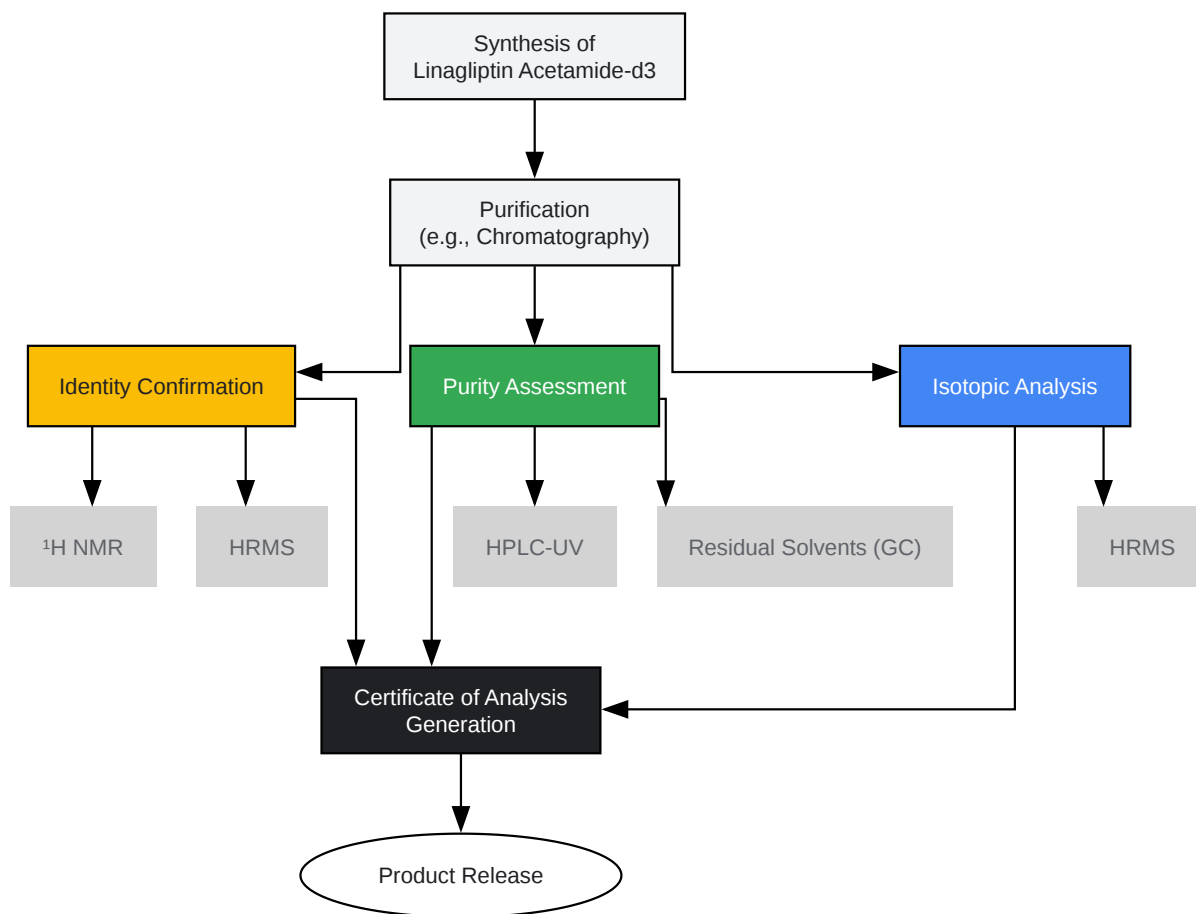


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Mechanism of Action of Linagliptin in the Incretin Pathway.

Experimental Workflow for Quality Control

The quality control of a stable isotope-labeled standard like **Linagliptin Acetamide-d3** is a multi-step process to ensure its identity, purity, and isotopic enrichment.



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Quality Control Workflow for **Linagliptin Acetamide-d3**.

This technical guide serves as a foundational resource for researchers utilizing **Linagliptin Acetamide-d3**. For specific applications, it is recommended to consult the supplier's documentation and perform appropriate method validation.

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References

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